

Comparative Mass Spectrometry Guide: 1,8-Naphthyridin-3-ol Profiling

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Compound of Interest

Compound Name: 1,8-Naphthyridin-3-ol

Cat. No.: B13291425

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Executive Summary

This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of **1,8-Naphthyridin-3-ol** (CAS: 13130-34-2), a critical scaffold in medicinal chemistry for antibacterial and antitumor drug development. Unlike its positional isomers (2-ol and 4-ol), which predominantly exist as lactams, the 3-ol derivative retains a distinct phenolic character that governs its ionization and fragmentation behavior. This document compares its performance under Electron Ionization (EI) and Electrospray Ionization (ESI) against key isomeric alternatives, providing researchers with diagnostic criteria for unambiguous identification.

Chemical Profile & Structural Significance[1][2][3][4][5]

Feature	Specification
Compound Name	1,8-Naphthyridin-3-ol
Molecular Formula	C ₈ H ₆ N ₂ O
Exact Mass	146.0480 Da
Core Scaffold	1,8-Diazanaphthalene (fused pyridine rings)
Key Characteristic	Phenolic Character: Unlike 2- and 4-isomers, the 3-position does not favor keto-enol tautomerism to a lactam form, resulting in a stable aromatic hydroxyl group.

Experimental Methodology

To ensure reproducible data, the following protocols are recommended for characterizing **1,8-Naphthyridin-3-ol**.

Electron Ionization (EI) Protocol (GC-MS)[6]

- Inlet Temperature: 250 °C (Ensure rapid volatilization to prevent thermal degradation).
- Ion Source: 230 °C, 70 eV electron energy.
- Carrier Gas: Helium (1.0 mL/min).[1]
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms), 30m x 0.25mm.
- Rationale: High source temperature minimizes adsorption of the polar hydroxyl group. 70 eV is standard for library comparison (NIST/Wiley).

Electrospray Ionization (ESI) Protocol (LC-MS/MS)

- Solvent System: 0.1% Formic acid in Water/Acetonitrile (Gradient).
- Ionization Mode: Positive (+).
- Capillary Voltage: 3.5 kV.

- Collision Energy (CID): Stepped 10-40 eV.
- Rationale: Acidic mobile phase promotes protonation at the N1 or N8 position, generating stable $[M+H]^+$ species for MS/MS fragmentation.

Fragmentation Analysis: Mechanisms & Pathways

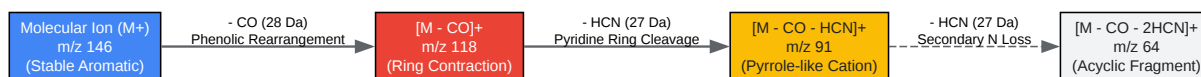
Primary Fragmentation (EI Source)

Under electron impact, **1,8-Naphthyridin-3-ol** (M^+ m/z 146) exhibits a fragmentation pattern characteristic of fused nitrogen heterocycles with phenolic substituents.

- Molecular Ion Stability (m/z 146): The aromatic naphthyridine core confers high stability, making the molecular ion (M^+) the base peak (100% relative abundance) in most spectra.
- CO Expulsion (m/z 118): The diagnostic loss of carbon monoxide (28 Da) is the primary pathway. This involves a rearrangement of the phenolic oxygen followed by ring contraction, typical of 3-hydroxypyridines and naphthols.
- HCN Elimination (m/z 91): Following CO loss, the destabilized ring ejects Hydrogen Cyanide (27 Da), a hallmark of pyridine-containing structures.

Mechanistic Visualization

The following diagram illustrates the stepwise degradation of the molecular ion.



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Caption: Stepwise EI fragmentation pathway of **1,8-Naphthyridin-3-ol** showing sequential loss of CO and HCN.

Comparative Performance Analysis

Differentiation of **1,8-naphthyridin-3-ol** from its isomers (2-ol, 4-ol) and analogs (Quinolin-3-ol) is critical for structural validation.

Comparison with Isomers (2-ol / 4-ol)

The "Performance" here refers to the Diagnostic Specificity—the ability of the MS method to distinguish between isomers.

Parameter	1,8-Naphthyridin-3-ol	1,8-Naphthyridin-2-ol (2-one)	Differentiation Logic
Dominant Tautomer	Enol (Phenol)	Keto (Lactam)	3-position cannot form a stable lactam without disrupting aromaticity.
EI Base Peak	m/z 146 (M ⁺)	m/z 146 (M ⁺)	Both show strong molecular ions.
Primary Loss	-CO (28 Da)	-CO (28 Da) & -HNCO (43 Da)	Lactams (2-one) often show a competing loss of HNCO or CHNO not seen in the 3-ol.
H/D Exchange (ESI)	Fast exchange of -OH	Slow exchange of -NH	In D ₂ O/MeOD, 3-ol shifts +1 Da rapidly; 2-one (lactam) exchange is pH dependent.
Diagnostic Ion	m/z 118 (High Intensity)	m/z 118 (Lower Intensity)	The CO loss is kinetically faster in phenols than in lactams.

Comparison with Quinolin-3-ol

Quinolin-3-ol is a carbocyclic analog (one nitrogen vs. two).

- Quinolin-3-ol (MW 145): Odd molecular weight (Nitrogen Rule).
- 1,8-Naphthyridin-3-ol** (MW 146): Even molecular weight (Two Nitrogens).

- Performance Note: The mass difference (1 Da) and the "Nitrogen Rule" provide immediate differentiation in low-resolution MS. In High-Resolution MS (HRMS), the mass defect of the extra nitrogen (N vs CH) further separates them.

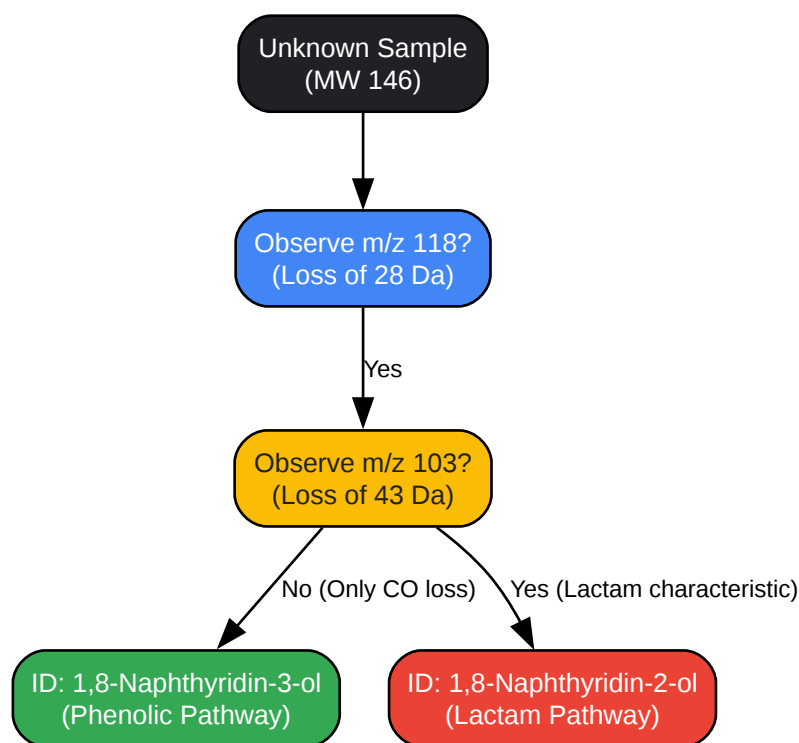
Diagnostic Data Summary

The following table summarizes the key ions observed in the EI mass spectrum of **1,8-Naphthyridin-3-ol**.

m/z (Mass-to-Charge)	Ion Composition	Relative Abundance (Est.)	Diagnostic Utility
146	$[\text{C}_8\text{H}_6\text{N}_2\text{O}]^+$	100% (Base Peak)	Molecular Ion confirmation.
118	$[\text{C}_8\text{H}_6\text{N}_2\text{O} - \text{CO}]^+$	40-60%	Critical: Confirming phenolic oxygen.
117	$[\text{C}_8\text{H}_6\text{N}_2\text{O} - \text{CHO}]^+$	10-20%	Alternative phenol fragmentation.
91	$[\text{C}_7\text{H}_5\text{N}]^+$	20-30%	Sequential loss of HCN from m/z 118.
64	$[\text{C}_5\text{H}_4]^+$	<10%	Deep fragmentation (Ring destruction).

Analytical Decision Tree

Use this logic flow to confirm the identity of an unknown sample suspected to be a naphthyridinol.



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Caption: Logic tree for distinguishing **1,8-naphthyridin-3-ol** from its lactam isomer (2-ol).

References

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